

storage and stability of Triafur compounds

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Compound Focus: Triafur

CAS No.: 712-68-5

Cat. No.: S574927

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Chemical Profile of Triafur

For a quick reference, here are the core identifiers and structural details of **Triafur**:

Property	Description
IUPAC Name	5-(5-nitrofuran-2-yl)-1,3,4-thiadiazol-2-amine [1]
CAS Number	712-68-5 [1]
Molecular Formula	C ₆ H ₄ N ₄ O ₃ S [1]
Molecular Weight	212.19 g/mol [1]
Structure	A 1,3,4-thiadiazole ring linked to a 5-nitrofuran ring [1]
SMILES	C1=C(OC(=C1)N+[O-])C2=NN=C(S2)N [1]
Mode of Action	Binds to tubulin, disrupting microtubule assembly and mitosis [1]

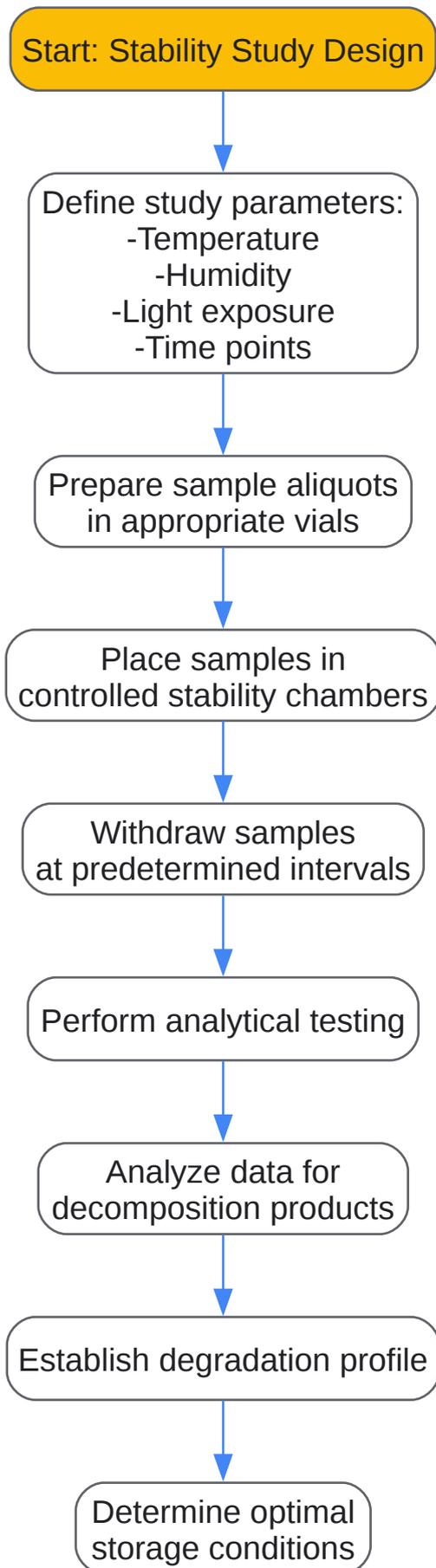
Recommended Storage & Handling Guidelines

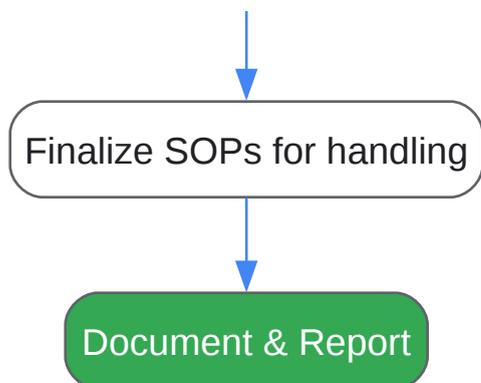
Based on its structural features, you should establish and validate the following storage conditions.

- **General Storage Conditions:** Store as a solid in a **cool, dry, and dark place**. A refrigerator at **2-8°C** is often a suitable starting point for long-term storage of research compounds [2].
- **Container:** Use a **tightly sealed, light-resistant container** (e.g., amber glass vial) to protect from moisture and light-induced degradation, which is a concern for nitrofurans derivatives [1].
- **Handling:** Standard personal protective equipment (PPE) including a lab coat, gloves, and safety glasses is recommended.

Experimental Workflow for Stability Assessment

For a systematic study, you can adapt the following high-level workflow. The diagram below outlines the key phases.





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Frequently Asked Questions

Here are some anticipated questions and troubleshooting tips based on common lab challenges.

- **What is the primary stability concern with Triafur?** The **nitrofuranyl moiety** in its structure can be sensitive to **light and hydrolysis** [1]. Decomposition can lead to loss of activity and invalidate experimental results.
- **How should I prepare a stock solution of Triafur?** The search results do not specify a preferred solvent. You will need to experimentally determine solubility in common solvents like DMSO, methanol, or buffers. Prepare small, aliquoted stock solutions to avoid repeated freeze-thaw cycles.
- **My experimental results with Triafur are inconsistent. What could be the cause?** This could indicate compound degradation. First, check the integrity of your stock powder and solutions using an analytical technique like HPLC or TLC and compare against a fresh standard.

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References

1. Buy Triafur | 712-68-5 [smolecule.com]

2. Pharmaceutical Stability And Storage Services Market Size, Future...

[strategicrevenueinsights.com]

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